

1-Methoxy-2-phenoxybenzene molecular weight

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Compound of Interest

Compound Name: **1-Methoxy-2-phenoxybenzene**

Cat. No.: **B154679**

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An In-depth Technical Guide: **1-Methoxy-2-phenoxybenzene**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

1-Methoxy-2-phenoxybenzene, also known as 2-methoxydiphenyl ether, is a significant organic compound featuring a diaryl ether scaffold. With a molecular weight of 200.23 g/mol, this molecule serves as a versatile building block in synthetic chemistry and holds relevance in the field of drug discovery.^{[1][2]} The inherent stability of the ether linkage combined with the electronic properties of the methoxy-substituted and unsubstituted aromatic rings makes it a valuable precursor for more complex molecular architectures. This guide provides a comprehensive overview of its fundamental properties, established synthesis protocols, rigorous analytical characterization methods, and its strategic applications in research and pharmaceutical development.

Part 1: Core Molecular Identity and Physicochemical Properties

1-Methoxy-2-phenoxybenzene belongs to the diaryl ether class of compounds, which are characterized by an oxygen atom connecting two aryl groups. This structural motif is a cornerstone in medicinal chemistry, contributing to the conformational rigidity and metabolic stability of many bioactive molecules. Understanding the fundamental properties of this specific ether is the first step in leveraging its synthetic potential.

Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	1-methoxy-2-phenoxybenzene	[3]
Synonyms	2-Methoxydiphenyl ether, o- Methoxyphenyl phenyl ether, Guaiacol phenyl ether	[3] [4]
CAS Number	1695-04-1	[1] [2] [4]
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1] [2] [5]
InChIKey	ROXWCQWMXHSVNZ- UHFFFAOYSA-N	[1] [4]
SMILES	COc1=CC=CC=C1OC2=CC=CC=C2	[1] [4]

Physicochemical Data

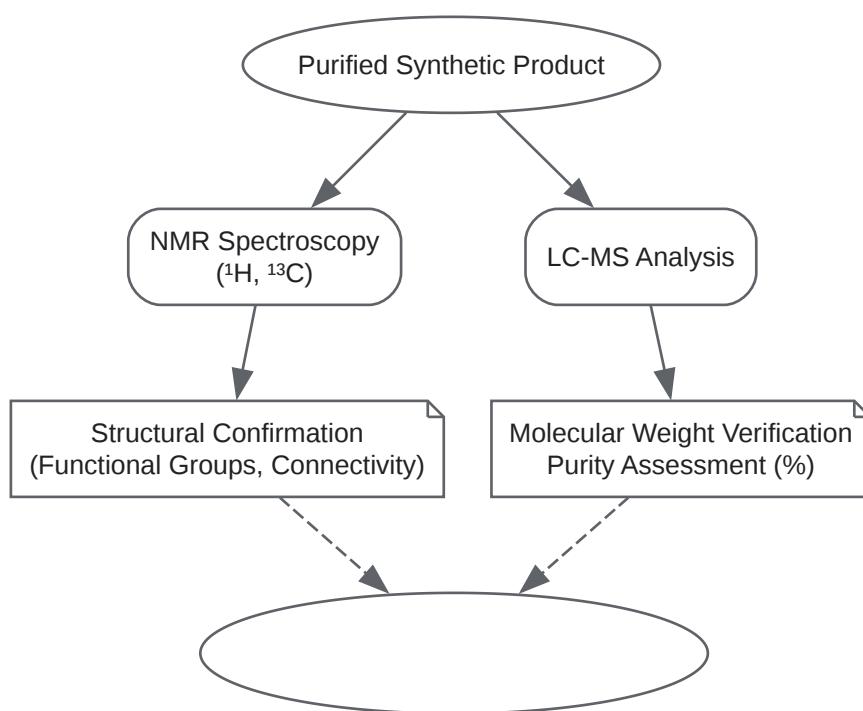
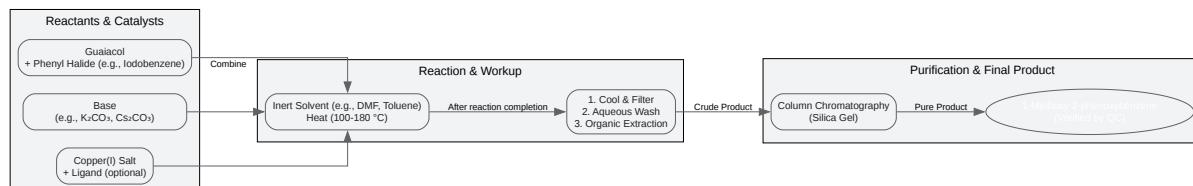
The physical properties of **1-methoxy-2-phenoxybenzene** dictate its handling, reaction conditions, and purification strategies. It is typically a liquid at room temperature, which is consistent with asymmetrically substituted diaryl ethers.[\[2\]](#)

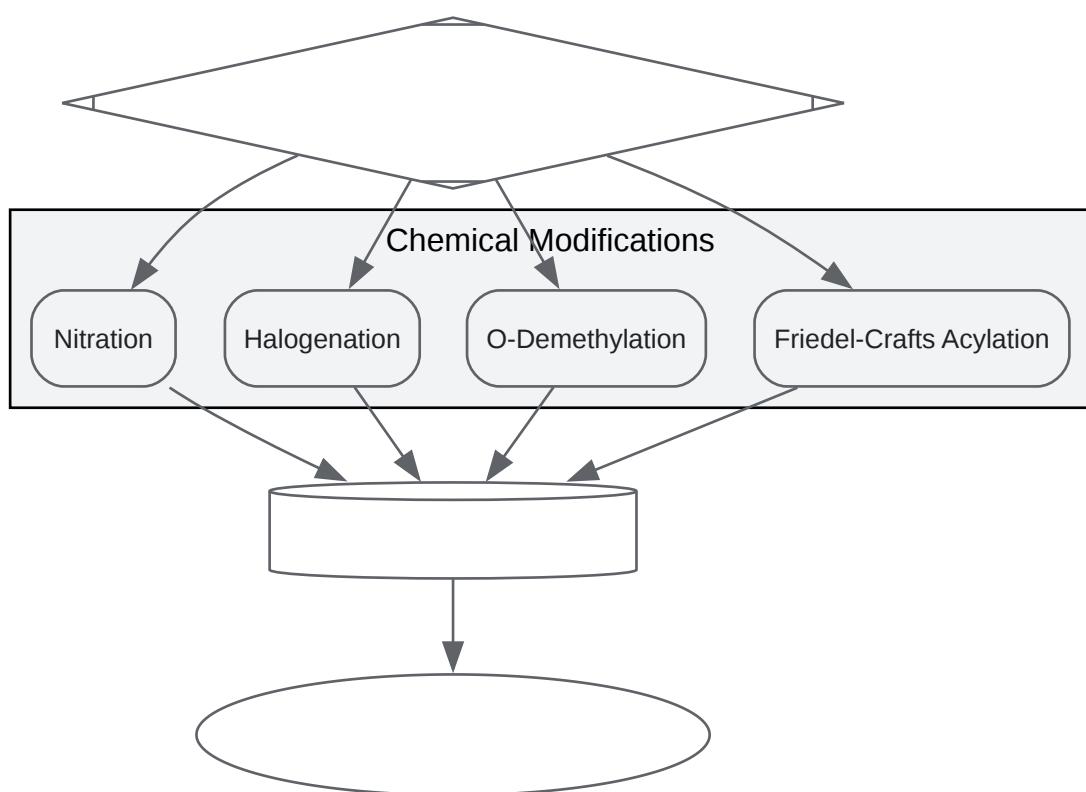
Property	Value	Source(s)
Molecular Weight	200.23 g/mol	[2]
Appearance	Liquid	[2]
Density	1.088 g/cm ³	[4]
Boiling Point	288.3 °C at 760 mmHg	[4]
Flash Point	112 °C	[4]

Part 2: Synthesis and Purification

Guiding Principle: The Ullmann Condensation

The most common and reliable method for constructing diaryl ethers is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of a phenol with an aryl halide.^[6] The causality behind this choice rests on the need to activate the typically unreactive C(aryl)-X bond towards nucleophilic attack by the phenoxide. Copper(I) salts are believed to facilitate this process through an oxidative addition/reductive elimination cycle. For synthesizing **1-methoxy-2-phenoxybenzene**, the most direct approach involves the coupling of guaiacol (2-methoxyphenol) with a halobenzene, or conversely, 2-haloanisole with phenol.





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